

Avotaciclib combination with gemcitabine protocol

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Compound Focus: Avotaciclib

CAS No.: 1983983-41-0

Cat. No.: S3612582

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Drug Profile: Avotaciclib

The table below summarizes the core identification and status information for **Avotaciclib** from the DrugBank database [1].

Attribute	Details
Generic Name	Avotaciclib [1]
Drug Type	Small Molecule [1]
Modality	Investigational [1]
Mechanism of Action	Cyclin-dependent kinase 1 (CDK1) inhibitor [1]
Relevant Clinical Trial	NCT03579836 (Evaluation of Safety and Efficacy of BEY1107 [Avotaciclib] in Monotherapy and Gemcitabine Combination in Patients With Pancreatic Cancer) [2] [1]

Scientific and Clinical Context

Rationale for Targeting CDK1

CDK1 is a protein kinase that is crucial for cell cycle progression and is significantly upregulated in many cancerous tissues compared to normal tissues [3]. Its high expression is closely correlated with survival rates in multiple cancer types, making it a promising candidate for targeted therapy [3]. **Avotaciclilb**'s mechanism as a CDK1 inhibitor aligns with this strategy.

Gemcitabine-Based Combinations in Oncology

The combination of gemcitabine with other agents is an established practice, particularly in pancreatic cancer. A meta-analysis of randomized controlled trials showed that the combination of gemcitabine and capecitabine (GemCap) significantly improved overall survival, progression-free survival, and tumor response rates compared to gemcitabine alone, albeit with a higher incidence of Grade 3/4 toxicity [4]. This provides a precedent for the potential efficacy of combining gemcitabine with another anti-cancer agent like **Avotaciclilb**.

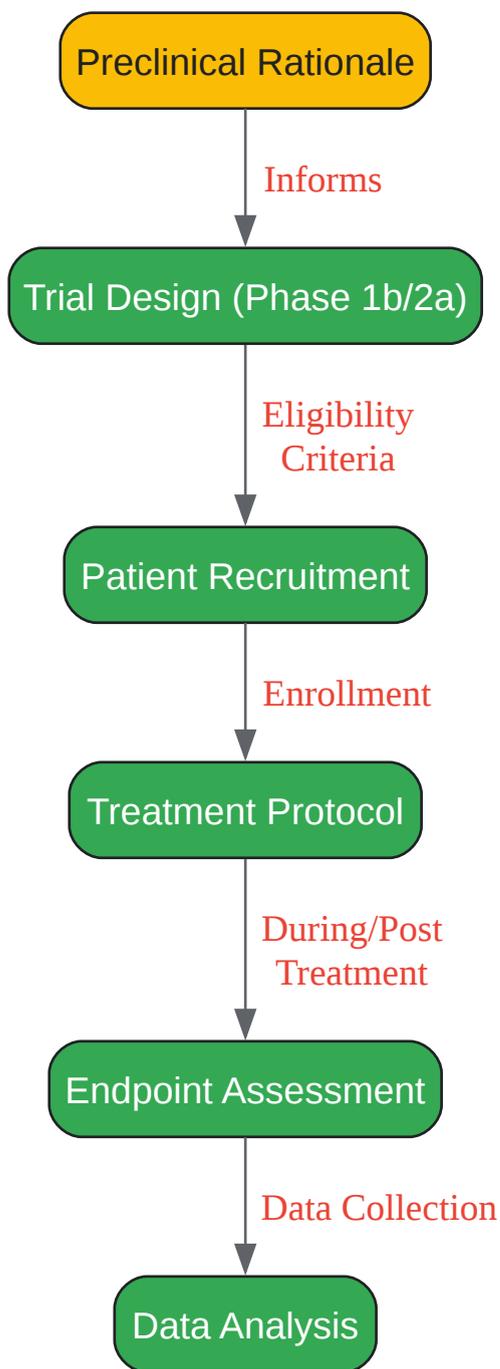
Accessing Detailed Protocol Information

Since the specific dosing schedules, patient selection criteria, and detailed safety management plans for the **Avotaciclilb** and Gemcitabine combination are not available in the public domain, the most reliable source for this information is the official clinical trial record.

- You can access the detailed study protocol, including the complete methodology, on [ClinicalTrials.gov](https://clinicaltrials.gov) by searching for the identifier **NCT03579836** [2] [1].

Experimental Pathway and Workflow

The diagram below illustrates the key stages involved in the clinical investigation of a new drug combination like **Avotaciclilb** and Gemcitabine, from preclinical rationale to final analysis.



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References

1. : Uses, Interactions, Mechanism of Action | DrugBank Online Avotaciclib [go.drugbank.com]
2. Avotaciclib trihydrochloride [go.drugbank.com]
3. Targeting CDK1 in cancer: mechanisms and implications [pmc.ncbi.nlm.nih.gov]
4. Efficacy and safety of gemcitabine -capecitabine combination therapy... [pmc.ncbi.nlm.nih.gov]

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